

# N-Carbethoxy-L-threonine CAS number and molecular formula

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## Compound of Interest

Compound Name: N-Carbethoxy-L-threonine

Cat. No.: B15185626

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## Technical Guide: N-Carbethoxy-L-threonine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential chemical identification information for **N-Carbethoxy-L-threonine**, a derivative of the amino acid L-threonine. The data is presented to support research, development, and quality control activities.

## Chemical Identity

The fundamental properties of **N-Carbethoxy-L-threonine** are summarized below, providing a clear reference for its molecular composition and official identifiers.

Identifier	Value
Chemical Name	N-Carbethoxy-L-threonine
CAS Number	5700-76-5[1]
Molecular Formula	C7H13NO5[1]

Below is a diagram illustrating the relationship between the primary identifiers of **N-Carbethoxy-L-threonine**.

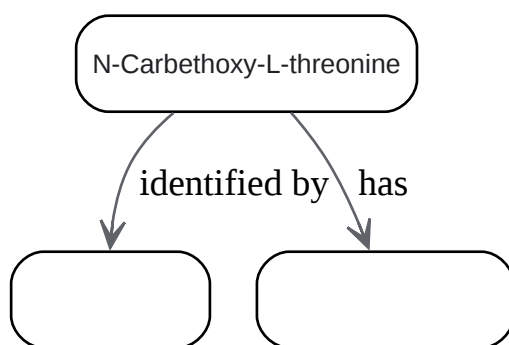


Figure 1: Identifiers for N-Carboethoxy-L-threonine

[Click to download full resolution via product page](#)Figure 1: Identifiers for **N-Carboethoxy-L-threonine**

## Experimental Protocols

The characterization of **N-Carboethoxy-L-threonine** typically involves a series of analytical experiments to confirm its identity and purity. A general workflow for the chemical characterization is outlined below. The specific parameters for each technique would need to be optimized for the particular sample and instrumentation.

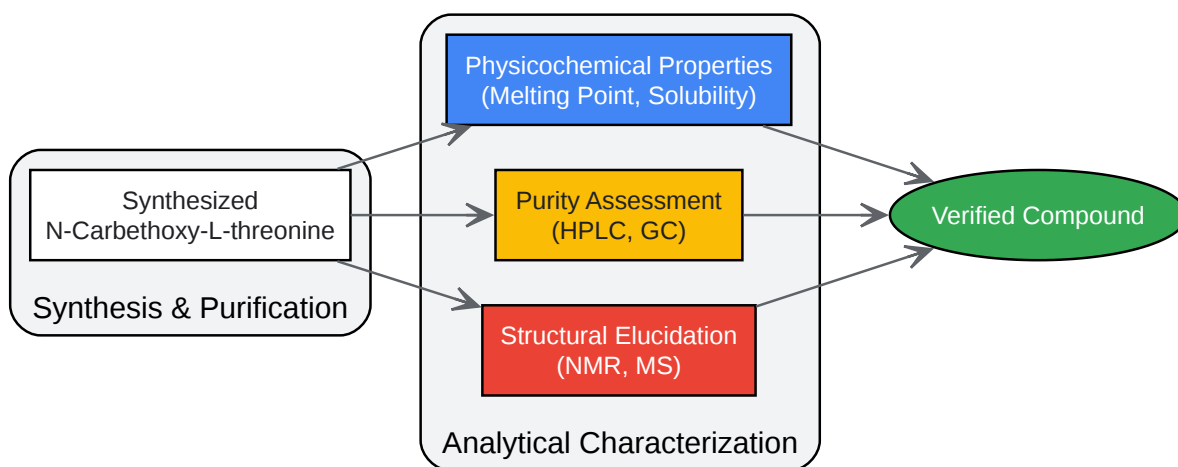


Figure 2: General Workflow for Chemical Characterization

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Figure 2: General Workflow for Chemical Characterization

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## References

- 1. N-CARBETHOXY-L-THREONINE [drugfuture.com]
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